

# Technical Guide to Dodecane-d26: Safety, Handling, and Application

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## Compound of Interest

Compound Name: Dodecane-d26

Cat. No.: B105161

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This technical guide provides comprehensive safety data, handling precautions, and a detailed overview of the application of **Dodecane-d26** for researchers, scientists, and professionals in drug development. **Dodecane-d26** is the deuterated form of dodecane, a straight-chain alkane. It is commonly utilized in analytical chemistry as an internal standard or tracer.

## Chemical and Physical Properties

The physical and chemical properties of **Dodecane-d26** are summarized below. Data is compiled from various safety data sheets.

Property	Value
Chemical Formula	C <sub>12</sub> D <sub>26</sub>
Molecular Weight	196.50 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	16416-30-1 <a href="#">[5]</a>
Appearance	Colorless liquid
Odor	Petroleum-like
Melting Point	-9.6 °C to -10 °C
Boiling Point	215 - 217 °C
Density	0.864 g/mL at 25 °C
Flash Point	71 °C (160 °F) - closed cup
Water Solubility	Insoluble
Partition Coefficient	log Pow: 6.1
Vapor Pressure	0.19 hPa at 25 °C
Auto-ignition Temp.	210 °C (410 °F)

## Safety and Hazard Information

**Dodecane-d26** is classified as a combustible liquid and an aspiration hazard.

### GHS Classification

Classification	Category	Hazard Statement
Flammable Liquid	4	H227: Combustible liquid
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways

## Potential Health Effects

- Inhalation: May cause respiratory tract irritation.

- Skin Contact: May cause skin irritation. Repeated exposure may lead to skin dryness or cracking.
- Eye Contact: May cause eye irritation.
- Ingestion: May be fatal if swallowed and enters airways due to aspiration hazard.

No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC or ACGIH.

## Handling and Storage Precautions

Proper handling and storage are crucial to ensure safety when working with **Dodecane-d26**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.
- Skin and Body Protection: Wear impervious clothing. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.
- Respiratory Protection: Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls if the risk assessment shows it is necessary.

## Safe Handling Procedures

- Avoid contact with skin and eyes.
- Avoid inhalation of vapor or mist.
- Use in a well-ventilated area, preferably in a laboratory fume hood.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.

- Take precautionary measures against static discharge.

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store at room temperature.
- Keep away from sources of ignition.
- Incompatible with strong oxidizing agents.

## First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Flush eyes with water as a precaution.
- If Swallowed: Do NOT induce vomiting. Immediately call a poison center or doctor. Rinse mouth with water.

## Application in Experimental Protocols

**Dodecane-d26** is not a biologically active molecule and is not involved in signaling pathways. Its primary application in research is as an internal standard for quantitative analysis, particularly in chromatography and mass spectrometry. Deuterated standards are ideal because they have nearly identical chemical and physical properties to their non-deuterated counterparts but are easily distinguishable by their higher mass.

## Detailed Methodology: Quantification of Hydrocarbons by GC-MS

The following protocol outlines the use of **Dodecane-d26** as an internal standard for the quantification of n-alkanes in a biological matrix (e.g., fish tissue) using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To accurately quantify the concentration of various n-alkanes in a sample by correcting for sample loss during preparation and for variations in instrument response.

Methodology:

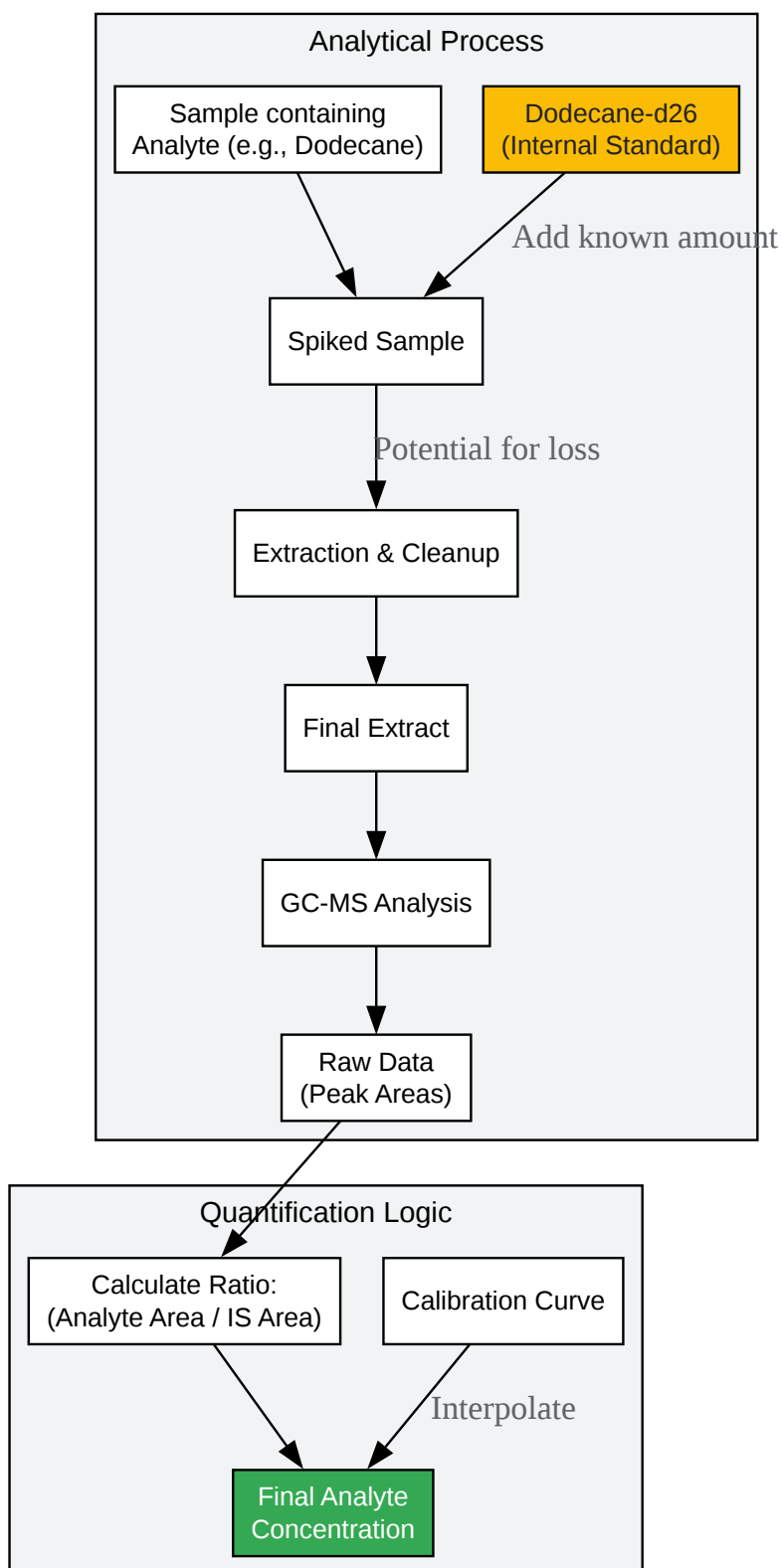
- Sample Preparation:
  - Homogenize a known weight of the biological tissue.
  - Spike the homogenate with a precise, known amount of **Dodecane-d26** solution (the internal standard). This is a critical step; the standard must be added at the beginning of the sample preparation process.
  - Perform lipid extraction using an appropriate solvent mixture (e.g., hexane and dichloromethane).
  - Conduct sample cleanup and fractionation to isolate the alkane fraction from other lipids and contaminants. This may involve techniques like solid-phase extraction (SPE).
- Instrumental Analysis (GC-MS):
  - Concentrate the final extract to a small volume and inject it into the GC-MS system.
  - The gas chromatograph separates the different alkanes based on their boiling points.
  - The mass spectrometer detects the separated compounds. It is operated in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity.
  - Monitor specific ions for the target alkanes and for **Dodecane-d26**. For **Dodecane-d26**, characteristic ions such as  $m/z$  66.1 (quantifier) and 50.1, 82.1, and 196.3 (qualifiers) can be used.
- Data Analysis and Quantification:

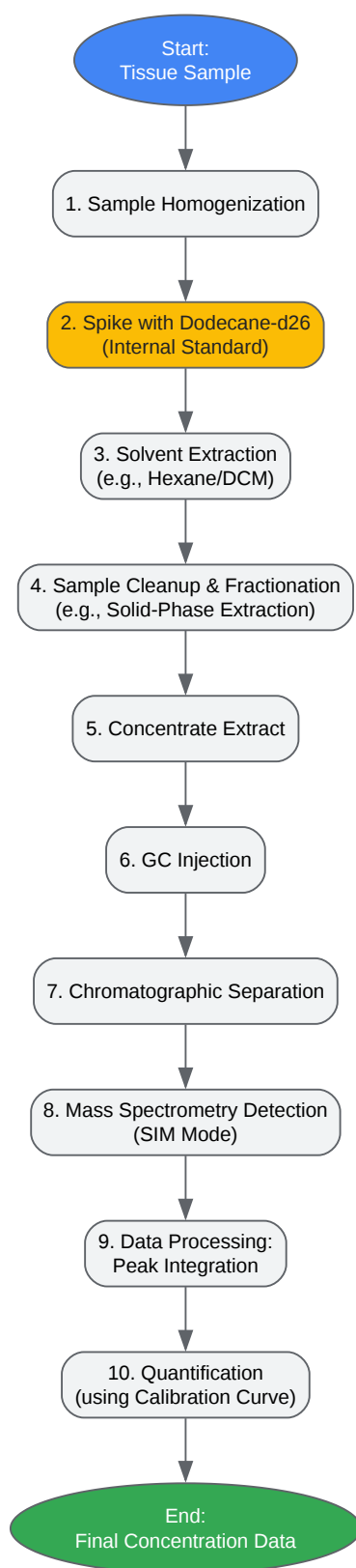
- Integrate the peak areas for each target alkane and for the **Dodecane-d26** internal standard.
- Create a calibration curve using a series of standard solutions containing known concentrations of the target alkanes and a constant concentration of **Dodecane-d26**. Plot the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Calculate the concentration of each alkane in the unknown sample by using the peak area ratio from the sample and interpolating from the calibration curve.

## Visualizations

### Logical Relationship: Role of an Internal Standard

The following diagram illustrates the logical principle of using an internal standard like **Dodecane-d26** in quantitative analysis.





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